

# Personal protective equipment for handling 2-(Trifluoromethyl)thioxanthen-9-one

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## Compound of Interest

Compound Name: 2-(Trifluoromethyl)thioxanthen-9-one

Cat. No.: B139428

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## Essential Safety and Handling Guide for 2-(Trifluoromethyl)thioxanthen-9-one

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-(Trifluoromethyl)thioxanthen-9-one** (CAS No. 1693-28-3). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

### Chemical Identifier and Properties

Property	Value	Reference
CAS Number	1693-28-3	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>7</sub> F <sub>3</sub> OS	[2][3]
Molecular Weight	280.27 g/mol	[4][5]
Physical State	Solid: Powder, Crystal	[1]
Appearance	White to Very pale yellow	[1]
Melting Point	147-151 °C	[1][4][6]
Primary Hazard	Acute Oral Toxicity (Category 4): Harmful if swallowed	[1][2][5]

# Pre-Operational Safety Plan

A thorough risk assessment is mandatory before handling this compound.

## 1.1. Engineering Controls:

- Ventilation: Always handle **2-(Trifluoromethyl)thioxanthen-9-one** in a well-ventilated area. [\[1\]](#) A chemical fume hood is required for procedures that may generate dust or aerosols.
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)

**1.2. Personal Protective Equipment (PPE) Selection:** The following PPE is required for handling this chemical. All PPE should be selected based on its resistance to the specific chemical hazards.

PPE Category	Specification	Rationale & Citation
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact. Always inspect gloves before use and use proper removal technique.
Eye & Face Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust particles and splashes. A face shield may be required for larger quantities or when there is a significant splash risk.
Skin & Body Protection	Long-sleeved lab coat or chemical-resistant coveralls.	To protect skin from accidental contact. <a href="#">[2]</a>
Respiratory Protection	Not required for small-scale use in a well-ventilated area or fume hood. <a href="#">[2]</a> For tasks generating dust, use a NIOSH-approved N99 (US) or P2 (EN 143) particle respirator. <a href="#">[1]</a>	To prevent inhalation of the powdered compound. <a href="#">[1]</a>

# Operational Protocol: Step-by-Step Handling

Adherence to this protocol minimizes exposure risk during routine laboratory operations.

## Step 1: Preparation

- Designate a specific area for handling the chemical.
- Ensure the chemical fume hood is functioning correctly.
- Assemble all necessary equipment (spatulas, weigh boats, containers) within the hood.
- Put on all required PPE as specified in the table above.

## Step 2: Weighing and Transfer

- Handle the solid carefully to avoid creating dust.[1][3]
- If transferring the powder, use techniques like gentle scooping rather than pouring from a height.
- Close the container tightly immediately after use.[1]

## Step 3: Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after handling, before breaks, and at the end of the workday.[1][8]
- Decontaminate all equipment and the work surface.
- Remove and wash contaminated clothing before reuse.[2]

# Storage and Disposal Plan

## 3.1. Storage Protocol:

- Conditions: Store in a tightly closed container in a cool, dark, and well-ventilated place.[1]

- Incompatibilities: No specific incompatible materials are known, but it should be stored away from strong oxidizing agents.[1][9]
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard warnings.[1]

### 3.2. Disposal Protocol:

- Waste Generation: All materials contaminated with **2-(Trifluoromethyl)thioxanthen-9-one** (e.g., gloves, weigh boats, paper towels) must be treated as hazardous waste.
- Disposal Method: Dispose of contents and containers in accordance with all local, state, and national legislation.[1][3] The recommended method is incineration by a licensed and accredited disposal contractor.[1] Alternatively, the material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Packaging: Only completely emptied packaging should be considered for recycling.[1]

## Emergency Response Procedures

### 4.1. Spills:

- Evacuate the immediate area if a large amount is spilled or dust is generated.
- Ensure adequate ventilation.
- Wearing appropriate PPE, sweep up the spilled solid material.[3] Avoid actions that create dust.
- Where practical, use vacuum equipment for collection.[1]
- Place the collected material into a suitable, sealed container for disposal.

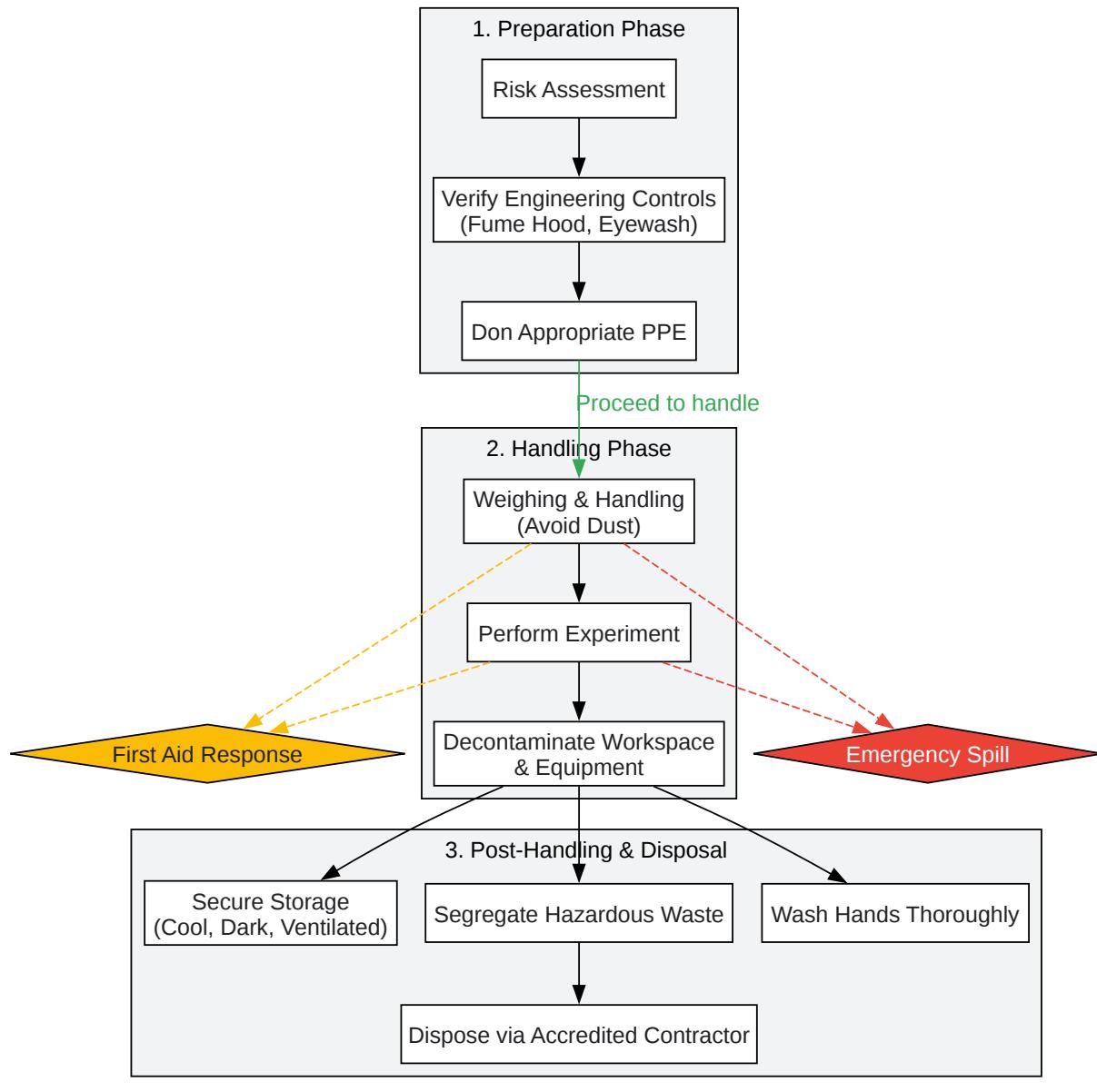
### 4.2. First Aid:

- If Swallowed: Rinse mouth with water.[1] Call a POISON CENTER or doctor if you feel unwell.[1][2] Do NOT induce vomiting.[2]

- If on Skin: Rinse skin with plenty of water.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#) Get medical advice if you feel unwell.[\[1\]](#)

## Mandatory Visualization

The following diagram illustrates the standard workflow for safely handling **2-(Trifluoromethyl)thioxanthen-9-one**.

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Caption: Logical workflow for the safe handling of **2-(Trifluoromethyl)thioxanthen-9-one**.

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